

Application Note: Synthesis of TADF Emitters Using Triphenylsilylphenyl Building Blocks

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Compound of Interest

Compound Name: (3-(Triphenylsilyl)phenyl)boronic acid

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Part 1: Strategic Design & Mechanism[1] The Role of Triphenylsilyl Groups in TADF

Thermally Activated Delayed Fluorescence (TADF) relies on minimizing the energy gap (

) between the lowest singlet (

) and triplet (

) states to facilitate Reverse Intersystem Crossing (RISC). However, planar TADF emitters often suffer from strong intermolecular interactions in the solid state, leading to exciton quenching.[1]

The Triphenylsilylphenyl (TPS) moiety serves three critical functions:

- Steric Shielding: The bulky SiPh

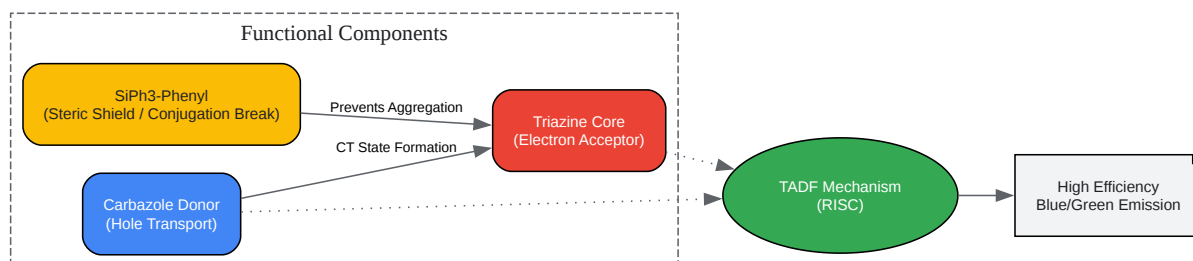
group creates a 3D protective cage around the emissive core, suppressing ACQ and preventing triplet-triplet annihilation (TTA).

- Triplet Confinement: The silicon atom is hybridized, acting as a conjugation break (insulator). This ensures that the high triplet energy of the peripheral groups does not lower the energy of the central TADF core, preventing reverse energy transfer.
- Morphological Stability: TPS groups increase the glass transition temperature (), improving the amorphous stability of the film.

Target Molecule Architecture

This protocol focuses on synthesizing a D-A-D (Donor-Acceptor-Donor) architecture where the TPS group is attached to the acceptor core to provide steric bulk without altering the electronic acceptor strength.[2]

- Target Structure: 2,4-bis(4-(triphenylsilyl)phenyl)-6-(9H-carbazol-9-yl)-1,3,5-triazine (labeled as TPS-Trz-Cz).[2]
- Core Acceptor: Triazine (high electron affinity).
- Donor: Carbazole (hole transport, high triplet energy).
- Steric Modulator: (4-Triphenylsilyl)phenyl.[2][3]



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Figure 1: Functional breakdown of the TPS-functionalized TADF emitter design.

Part 2: Synthesis Protocols

Building Block Synthesis: (4-Bromophenyl)triphenylsilane

This intermediate is the "anchor" for introducing the silyl group.[2] The synthesis uses a cryogenic lithiation-silylation sequence.[2]

Reagents:

- 1,4-Dibromobenzene (CAS: 106-37-6)[2]
- n-Butyllithium (n-BuLi), 2.5 M in hexanes[2][4]
- Chlorotriphenylsilane (Ph
SiCl) (CAS: 76-86-8)[2]
- Tetrahydrofuran (THF), anhydrous

Protocol:

- Setup: Flame-dry a 500 mL two-neck round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet.
- Dissolution: Add 1,4-dibromobenzene (11.8 g, 50.0 mmol) and anhydrous THF (200 mL). Cool the solution to -78 °C using a dry ice/acetone bath.
- Lithiation: Add n-BuLi (20.0 mL, 50.0 mmol) dropwise over 30 minutes. Critical: Maintain temperature below -70 °C to prevent di-lithiation.[2] Stir for 1 hour at -78 °C.
- Silylation: Dissolve Ph

SiCl (14.7 g, 50.0 mmol) in 50 mL anhydrous THF. Add this solution dropwise to the reaction mixture.

- Warming: Allow the mixture to warm slowly to room temperature (RT) overnight.

- Workup: Quench with saturated NH

Cl (aq). Extract with dichloromethane (DCM) (3 x 100 mL). Wash combined organics with brine, dry over MgSO

, and concentrate.[\[5\]](#)

- Purification: Recrystallize from ethanol/chloroform (1:1).

- Yield: ~19.0 g (92%).

- Appearance: White crystalline solid.[\[6\]](#)

Functionalization: (4-(Triphenylsilyl)phenyl)boronic Acid

To couple the TPS block to the triazine core, we convert the bromide to a boronic acid.

Protocol:

- Lithiation: Dissolve (4-bromophenyl)triphenylsilane (10.0 g, 24.0 mmol) in anhydrous THF (150 mL) at -78 °C.
- Addition: Add n-BuLi (10.5 mL, 26.4 mmol) dropwise. Stir for 1 hour.
- Borylation: Add triisopropyl borate (8.3 mL, 36.0 mmol) rapidly.
- Hydrolysis: Warm to RT, then add 2N HCl (50 mL) and stir for 2 hours.
- Isolation: Extract with ethyl acetate. The product often precipitates upon concentrating the organic layer. Wash with hexane.
 - Yield: ~8.2 g (90%).

Emitter Assembly: TPS-Trz-Cz

This step utilizes a sequential nucleophilic substitution and Suzuki-Miyaura coupling.[\[2\]](#)

Step A: Synthesis of 2,4-dichloro-6-(9H-carbazol-9-yl)-1,3,5-triazine

- Dissolve cyanuric chloride (1.84 g, 10 mmol) in THF at 0 °C.
- Add carbazole (1.67 g, 10 mmol) and NaH (60% in oil, 0.44 g, 11 mmol).
- Stir at 0 °C for 2 hours. Isolate the mono-substituted product by filtration/washing with water.
[\[2\]](#)

Step B: Double Suzuki Coupling

- Reagents:
 - Dichloro-intermediate (Step A) (1.0 eq)[\[2\]](#)
 - (4-(Triphenylsilyl)phenyl)boronic acid (2.5 eq)[\[2\]](#)
 - Pd(PPh₃)₄ (5 mol%)[\[2\]](#)
 - K₂CO₃ (2 M aqueous solution)
 - Toluene/Ethanol (4:1 v/v)[\[2\]](#)
- Reaction: Degas solvents. Mix all components under N₂. Reflux at 110 °C for 24 hours.
- Purification: Cool to RT. Filter the precipitate (often the product). Wash with water and methanol.
- Final Polish: Recrystallize from toluene or sublime under high vacuum (0.1 Torr) for device-grade purity.

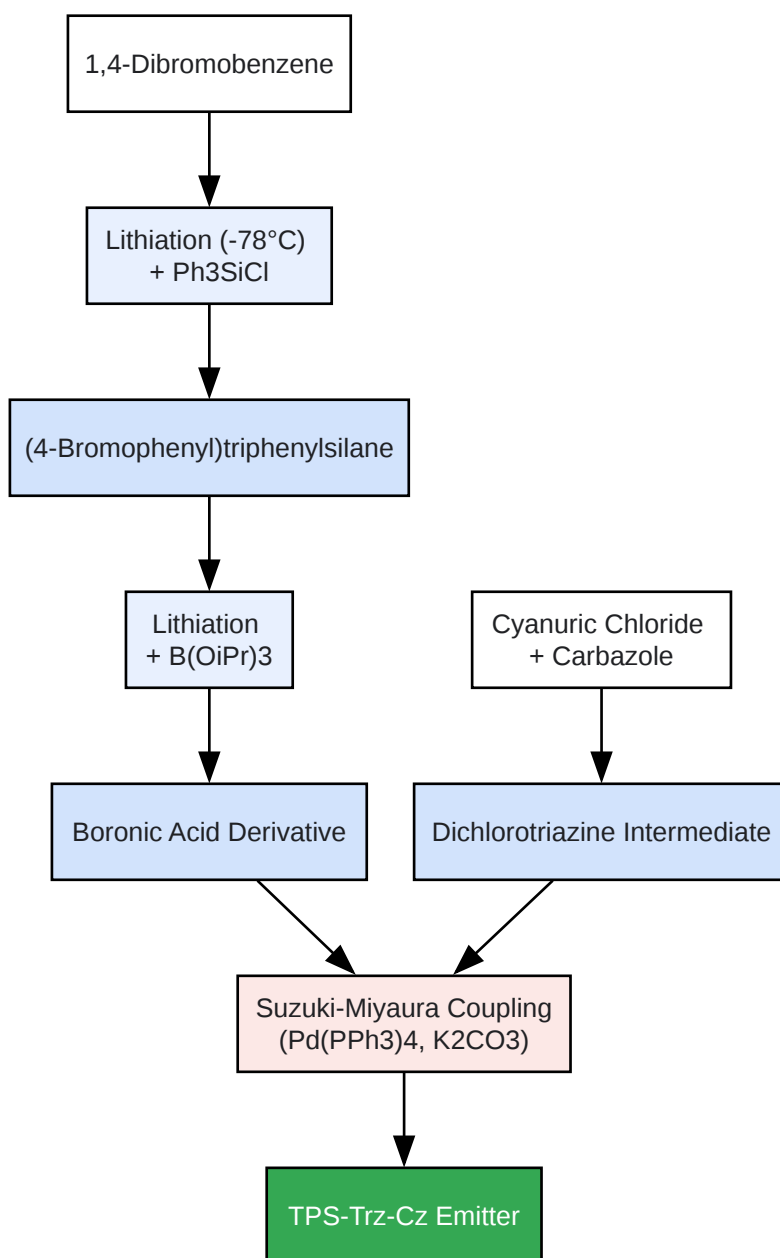
Part 3: Characterization & Data[1]

Key Structural Validation

Technique	Expected Result	Purpose
H NMR	7.2-7.6 (SiPh multiplet), 8.1-8.8 (Triazine/Carbazole peaks).[2]	Confirm integration ratio of SiPh vs Core.
HRMS (MALDI)	Molecular ion peak matches calculated mass.	Confirm absence of mono-coupled impurities.[2]
TGA	(5% loss) > 400 °C.	Verify thermal stability for evaporation.

Photophysical Properties (Typical for TPS-TADF)

- : < 0.2 eV (Essential for efficient RISC).
- PLQY (Film): > 80% (doped in host like DPEPO or TSPO1).
- Transient PL: Observation of delayed component (in ns range).



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Figure 2: Step-by-step synthetic workflow for the TPS-functionalized emitter.

Part 4: Device Integration Notes

For optimal performance, this emitter should be dispersed in a host material with a high triplet energy.

- Recommended Host: TSPO1 (Diphenyl[4-(triphenylsilyl)phenyl]phosphine oxide).^{[2][3]}

- Reasoning: TSPO1 contains the same SiPh

motif, ensuring excellent miscibility and morphological compatibility while maintaining a high

(3.36 eV).

- Doping Concentration: 10-20 wt%.[\[2\]](#)
- Device Stack: ITO / HAT-CN / TAPC / TSPO1:TPS-Trz-Cz / TSPO1 (Blocking) / TPBi / LiF / Al.

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- TSPO1 Host Properties
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